

# Essential Safety and Operational Guidance for Handling BI-1935

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## Compound of Interest

Compound Name: BI-1935

Cat. No.: B606076

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling, Use, and Disposal of **BI-1935**.

This document provides crucial safety and logistical information for the handling of **BI-1935**, a potent and selective soluble epoxide hydrolase (sEH) inhibitor intended for research use only. Adherence to these guidelines is essential to ensure personal safety and maintain a secure laboratory environment.

## Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against potential exposure. The following table summarizes the required PPE for handling **BI-1935**.

PPE Category	Specification	Purpose
Hand Protection	Nitrile or neoprene gloves.	Prevents dermal contact with the compound. <a href="#">[1]</a> <a href="#">[2]</a>
Eye Protection	Safety glasses with side shields or chemical splash goggles.	Protects eyes from potential splashes or airborne particles of the compound. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Body Protection	A standard laboratory coat.	Shields skin and personal clothing from accidental spills. <a href="#">[2]</a>
Respiratory Protection	Not generally required for handling small quantities in a well-ventilated area. Use a fume hood when working with powders or volatile solutions.	Minimizes the risk of inhaling airborne particles, especially when handling the compound in its solid form. <a href="#">[1]</a>
Footwear	Closed-toe shoes.	Protects feet from spills and falling objects. <a href="#">[2]</a>

## Experimental Protocols: Handling and Preparation of BI-1935 Solutions

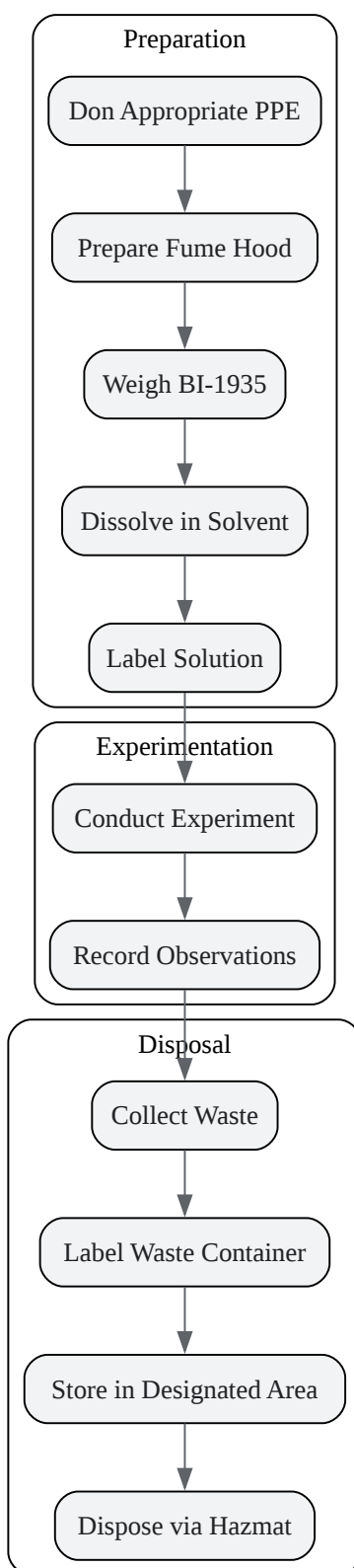
**Storage:** Upon receipt, store **BI-1935** in a dry, dark place at 0 - 4°C for short-term storage (days to weeks) or at -20°C for long-term storage (months to years).

**Preparation of Stock Solutions:**

- **Work Area Preparation:** Conduct all weighing and initial dilutions of powdered **BI-1935** within a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#) Ensure the work surface is clean and uncluttered.
- **Weighing:** Tare a clean, dry weighing vessel on an analytical balance. Carefully weigh the desired amount of **BI-1935** powder.

- Solubilization: Add the appropriate solvent (e.g., DMSO) to the vessel containing the **BI-1935** powder. Mix gently by vortexing or sonicating until the solid is completely dissolved.
- Dilution: Further dilutions can be made from the stock solution using the appropriate cell culture medium or buffer.
- Labeling: Clearly label the container with the compound name, concentration, solvent, and date of preparation.

## Operational Workflow for Handling BI-1935



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Caption: Workflow for the safe handling of **BI-1935** from preparation to disposal.

## Disposal Plan

Proper disposal of **BI-1935** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

### Waste Segregation and Collection:

- **Solid Waste:** Collect unused **BI-1935** powder and any grossly contaminated items (e.g., weighing paper, pipette tips) in a dedicated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** Aqueous solutions containing **BI-1935** should be collected in a labeled hazardous waste container. Do not pour solutions down the drain.<sup>[6]</sup> Organic solvent solutions should be collected in a separate, compatible, and labeled hazardous waste container.
- **Contaminated Labware:** Disposable gloves, bench paper, and other lightly contaminated materials should be placed in a designated hazardous waste bag.

### Waste Container Labeling:

All waste containers must be clearly labeled with the following information:

- "Hazardous Waste"
- The full chemical name: **BI-1935**
- The primary hazard(s) (e.g., "Potent Compound," "Chemical Waste")
- The accumulation start date

### Storage of Waste:

Store hazardous waste containers in a designated, secure satellite accumulation area away from general laboratory traffic. Ensure containers are kept closed except when adding waste.

### Final Disposal:

Arrange for the disposal of all **BI-1935** waste through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal contractor. Follow all local, state, and federal regulations for hazardous waste disposal.

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## References

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